

10-Amino-4-decenoic Acid: An Uncharted Territory in Metabolic Pathways

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Compound of Interest

Compound Name: 10-Amino-4-decenoic acid

Cat. No.: B15177842

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A comprehensive review of existing scientific literature reveals a significant gap in the understanding of **10-Amino-4-decenoic acid** and its role within metabolic pathways. Despite extensive searches, no direct research, quantitative data, or detailed experimental protocols specifically pertaining to this compound's metabolic functions were identified.

While the user's request sought an in-depth technical guide on **10-Amino-4-decenoic acid**, the available scientific and research databases do not contain information on its biosynthesis, degradation, or interaction with signaling pathways. This suggests that **10-Amino-4-decenoic acid** may be a novel or largely unstudied molecule within the context of metabolic science.

Research in related areas has focused on structurally similar, yet distinct, decenoic acid derivatives. Notably, significant research exists for 10-hydroxy-2-decenoic acid (10-HDA), a major fatty acid component of royal jelly with a range of documented physiological activities.^[1]^[2]^[3] Studies on 10-HDA have explored its biosynthesis in engineered *E. coli*, highlighting the modification of the β -oxidation pathway and the use of P450 terminal hydroxylases for its production from decanoic acid.^[1]^[2]^[3]

Another related compound, cis-4-decenoic acid, has been identified as a metabolite in the context of certain metabolic disorders. Specifically, it is found in increased amounts in patients with medium-chain acyl-CoA dehydrogenase deficiency (MCADD).^[4]^[5] This suggests its involvement in fatty acid metabolism, although its precise role and the pathways it participates in are areas of ongoing investigation.

The absence of information on **10-Amino-4-decenoic acid** precludes the creation of the requested technical guide, including quantitative data tables, experimental protocols, and pathway diagrams. The scientific community has yet to explore the metabolic significance of this particular amino-fatty acid. Future research will be necessary to elucidate its potential roles in cellular metabolism, its biosynthetic origins, and its physiological effects. Until such studies are conducted, **10-Amino-4-decenoic acid** remains an uncharted molecule in the vast landscape of metabolic pathways.

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